

Overview of the Synthetic Strategy

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Compound of Interest

Compound Name: *Dimethyl pimelate-d4*

Cat. No.: *B15553936*

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The synthesis of **Dimethyl pimelate-d4** is predicated on the esterification of a deuterated precursor, Pimelic acid-d4. This approach is analogous to the common method for preparing the unlabeled Dimethyl pimelate from pimelic acid and methanol.[3][4][5] The proposed reaction involves the conversion of the carboxylic acid groups of Pimelic acid-d4 to their corresponding methyl esters.

The deuteration in the target molecule is located at the α and α' positions relative to the carbonyl groups of the ester, as indicated by the full name: Dimethyl heptanedioate-2,2,6,6-d4. The synthesis, therefore, relies on the availability of Pimelic acid-d4 as the starting material.

Physicochemical Properties

A summary of the key physicochemical properties of **Dimethyl pimelate-d4** is presented in Table 1.

Table 1: Physicochemical Properties of **Dimethyl pimelate-d4**

Property	Value
Molecular Formula	C₉H₁₂D₄O₄
Molecular Weight	192.25 g/mol [1]
CAS Number	120811-82-7 [1]
Appearance	Expected to be a clear, colorless liquid
Boiling Point	~121-122 °C at 11 mmHg (for unlabeled) [5]
Density	~1.041 g/mL at 25 °C (for unlabeled) [5]

| Solubility | Soluble in organic solvents such as ethanol, benzene, and ether; slightly soluble in water (for unlabeled).[\[5\]](#) |

Experimental Protocol: Synthesis of Dimethyl pimelate-d4

The following protocol is an adaptation of the established synthesis for unlabeled Dimethyl pimelate.[\[3\]](#)

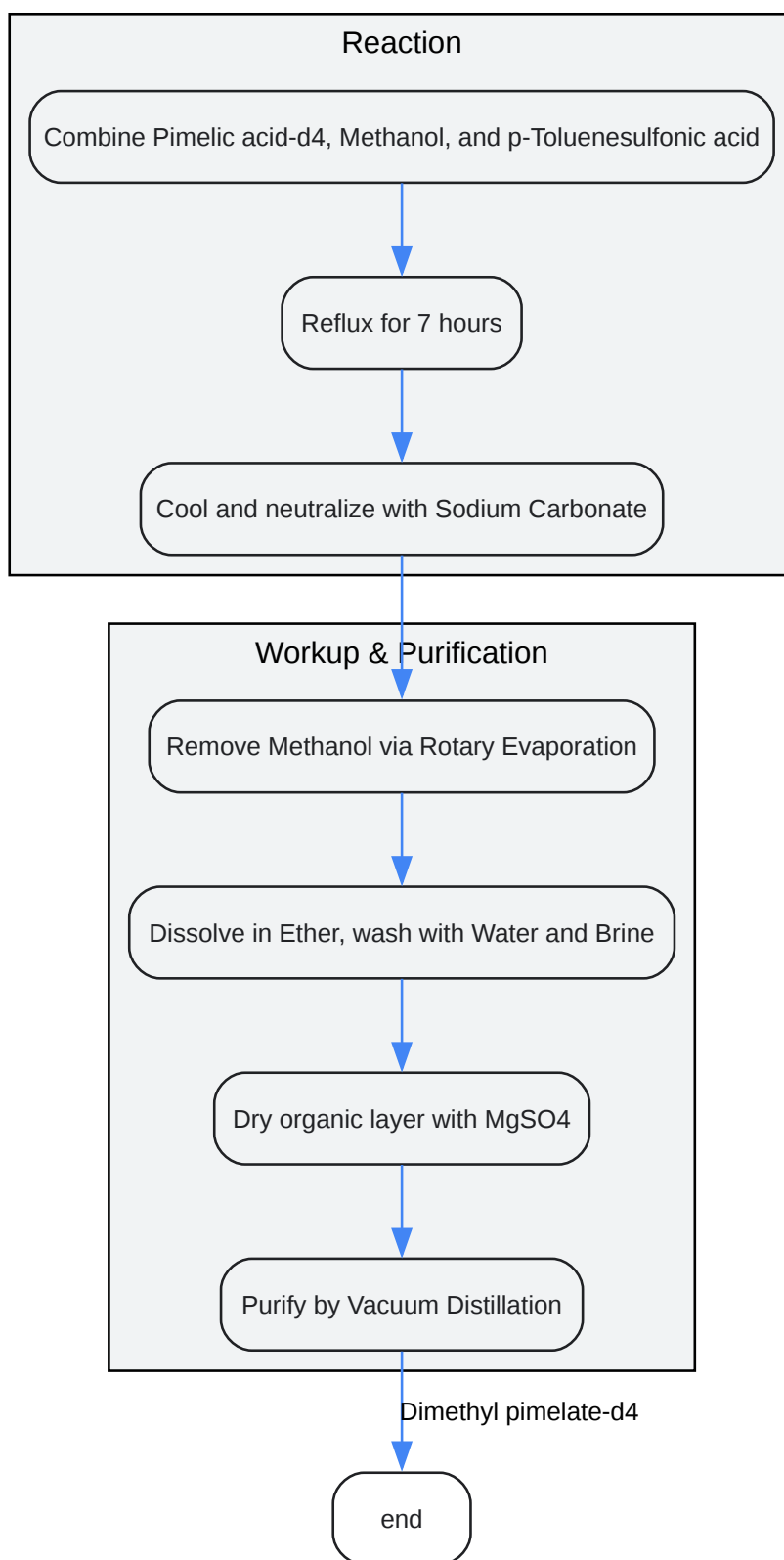
3.1. Materials and Reagents

- Pimelic acid-d4
- Methanol (anhydrous)
- p-Toluenesulfonic acid (catalyst)
- Sodium carbonate
- Diethyl ether (or other suitable extraction solvent)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate or sodium sulfate

3.2. Reaction Procedure

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine Pimelic acid-d₄, a significant excess of anhydrous methanol, and a catalytic amount of p-toluenesulfonic acid.
- **Reflux:** Heat the reaction mixture to reflux and maintain for several hours (e.g., 7 hours, as in the unlabeled synthesis) to ensure complete esterification.[3] The progress of the reaction can be monitored by thin-layer chromatography (TLC) or by analyzing aliquots with gas chromatography-mass spectrometry (GC-MS).
- **Neutralization:** After the reaction is complete, cool the mixture to room temperature. Neutralize the p-toluenesulfonic acid by adding sodium carbonate until the effervescence ceases.
- **Solvent Removal:** Remove the excess methanol from the filtrate by rotary evaporation.
- **Workup:** Dissolve the residue in a suitable organic solvent, such as diethyl ether, and wash with water and then with brine. Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- **Purification:** Filter off the drying agent and concentrate the organic solution under reduced pressure to obtain the crude **Dimethyl pimelate-d₄**. Further purification can be achieved by vacuum distillation.[3]

3.3. Proposed Experimental Workflow



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Caption: Experimental workflow for the synthesis of **Dimethyl pimelate-d4**.

Quantitative Data

Quantitative data for the synthesis of **Dimethyl pimelate-d4** is not explicitly available in the literature. However, based on the high-yielding synthesis of the unlabeled analog, a high yield can be anticipated.

Table 2: Summary of Quantitative Data (Projected)

Parameter	Value	Reference
Yield	Expected to be high (98.08% for unlabeled)	[3]
Purity	≥98% (commercially available standard)	[1]

| Deuterium Incorporation | To be determined by Mass Spectrometry and NMR | - |

Analytical Characterization

The successful synthesis and deuteration of **Dimethyl pimelate-d4** would be confirmed through various analytical techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

5.1. Mass Spectrometry

The mass spectrum of **Dimethyl pimelate-d4** is expected to show a molecular ion peak at m/z 192.25, corresponding to the mass of the deuterated compound. This is 4 mass units higher than the unlabeled Dimethyl pimelate (molecular weight 188.22).

5.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR:** The proton NMR spectrum is expected to be similar to that of unlabeled Dimethyl pimelate, with the key difference being the absence or significant reduction of signals corresponding to the protons at the α and α' positions (C2 and C6).
- ^{13}C NMR:** The carbon NMR spectrum will show characteristic shifts for the carbonyl and methylene carbons. The signals for the deuterated carbons (C2 and C6) may appear as

multiplets due to C-D coupling and will have a lower intensity.

- ^2H NMR: The deuterium NMR spectrum should show a signal corresponding to the deuterium atoms at the α and α' positions.

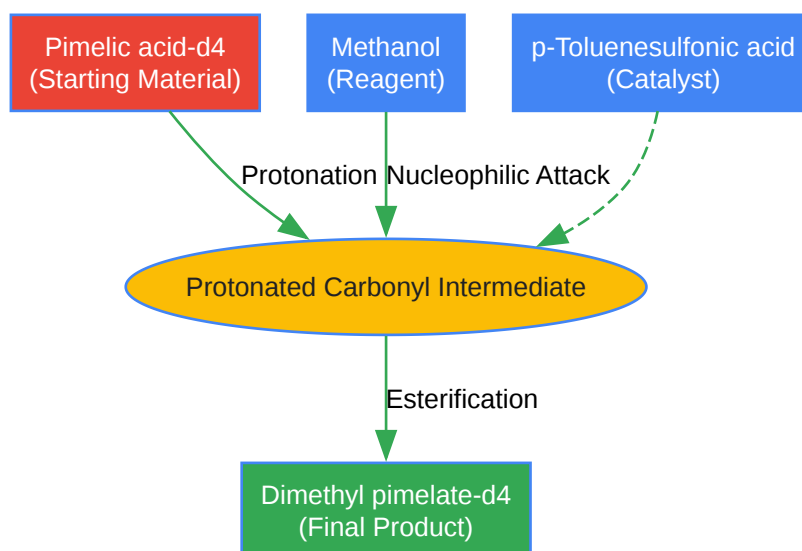
Table 3: Predicted Analytical Data for **Dimethyl pimelate-d4**

Technique	Expected Results
Mass Spectrometry (EI-MS)	Molecular ion (M^+) peak at m/z 192
^1H NMR	Absence of signals for α -protons
^{13}C NMR	Signals for deuterated carbons will be attenuated and may show C-D coupling

| ^2H NMR | Signal corresponding to the α -deuterons |

Logical Relationship of the Synthetic Process

The synthesis follows a logical progression from the starting material to the final product, as illustrated in the diagram below.



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Caption: Logical flow of the **Dimethyl pimelate-d4** synthesis.

Conclusion

The synthesis of **Dimethyl pimelate-d4** can be readily achieved through the acid-catalyzed esterification of Pimelic acid-d4 with methanol. This method is based on a well-established, high-yielding protocol for the non-deuterated analog. While specific quantitative and analytical data for the deuterated compound require experimental determination, this guide provides a robust framework for its preparation and characterization, serving as a valuable resource for researchers in drug development and related scientific fields.

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